

# 5-Chlorobenzo[d]dioxol-4-amine molecular structure and IUPAC name

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## Compound of Interest

Compound Name: 5-Chlorobenzo[d][1,3]dioxol-4-amine

CAS No.: 379228-45-2

Cat. No.: B1250420

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An In-Depth Technical Guide to 5-Chlorobenzo[d]dioxol-4-amine: Structure, Synthesis, and Applications in Drug Discovery

## Authored by a Senior Application Scientist

This document provides a comprehensive technical overview of 5-Chlorobenzo[d]dioxol-4-amine, a heterocyclic building block with significant potential in medicinal chemistry and materials science. It is intended for an audience of researchers, scientists, and drug development professionals, offering field-proven insights into its chemical properties, synthesis, and applications.

## Introduction and Strategic Importance

5-Chlorobenzo[d]dioxol-4-amine belongs to the benzodioxole class of compounds, a "privileged scaffold" in drug discovery. The benzodioxole moiety is present in numerous natural products and FDA-approved drugs, valued for its rigid, planar structure and its ability to act as a bioisostere for other aromatic systems. The specific substitution pattern of this molecule—an amine group at position 4 and a chlorine atom at position 5—creates a unique electronic and

steric profile, making it a versatile starting material for combinatorial chemistry and the development of novel therapeutic agents.<sup>[1]</sup> The strategic placement of these functional groups allows for selective modification, enabling a systematic exploration of the chemical space around this core structure to optimize interactions with biological targets such as G-protein coupled receptors (GPCRs).<sup>[1]</sup>

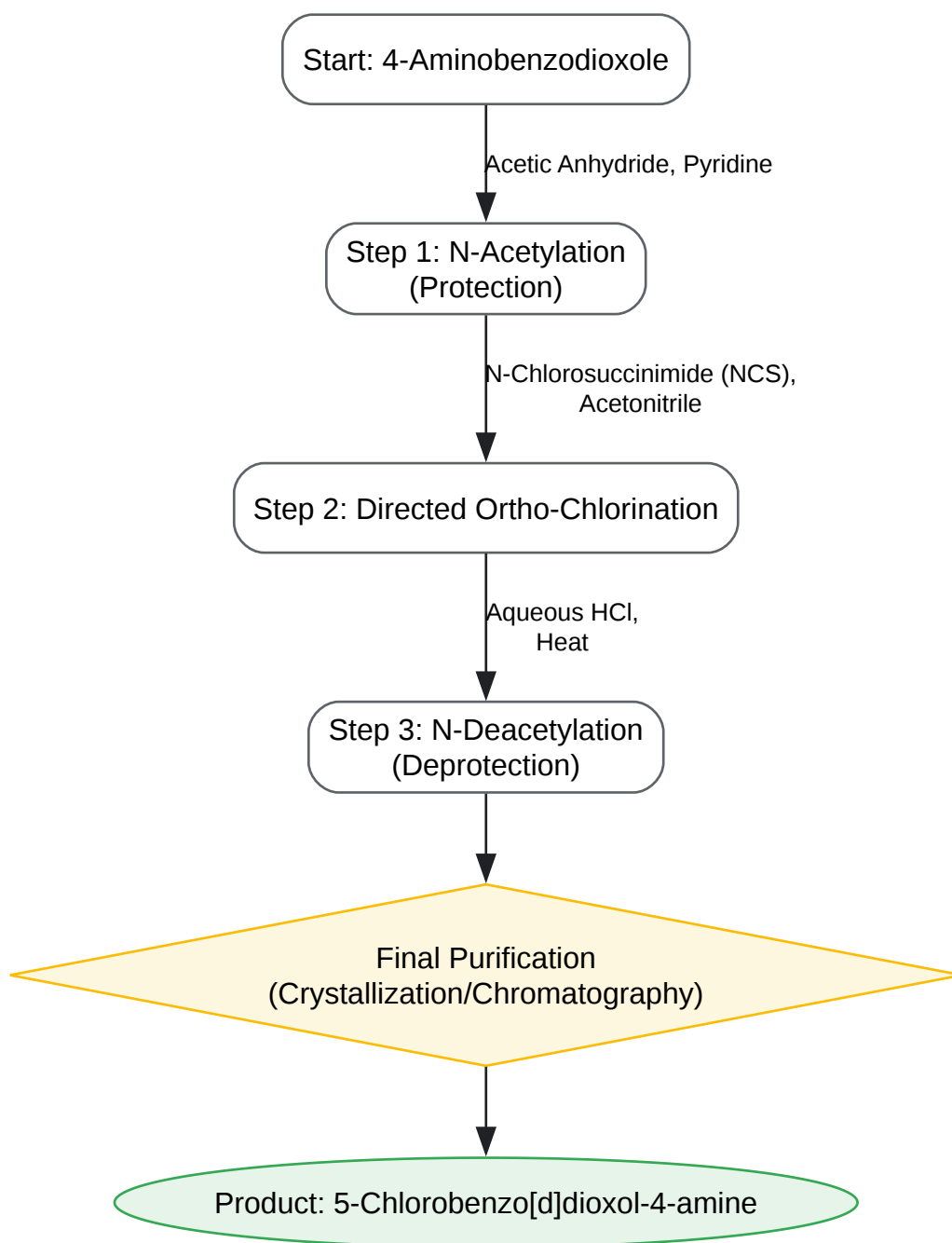
## Molecular Structure and Physicochemical Properties

A precise understanding of the molecule's structure and properties is foundational to its application.

### IUPAC Name and Structural Elucidation

The formal IUPAC name for the compound is 5-Chlorobenzo[d][2,3]dioxol-4-amine.<sup>[2]</sup> Its structure consists of a benzene ring fused to a 1,3-dioxole ring, forming the benzodioxole core. An amine (-NH<sub>2</sub>) group is attached at the C4 position, and a chlorine (-Cl) atom is at the C5 position.

### Diagram: Molecular Structure of 5-Chlorobenzo[d]dioxol-4-amine



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## Sources

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